

5-Chloroisochroman: A Review of Available Physicochemical Data

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Compound of Interest

Compound Name: 5-Chloroisochroman

Cat. No.: B15233173

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Introduction

5-Chloroisochroman (CAS RN: 182949-88-8) is a halogenated derivative of the isochroman scaffold, a structural motif present in a variety of natural products and pharmacologically active compounds. The strategic placement of a chlorine atom at the 5-position of the isochroman ring system can significantly influence its electronic properties, lipophilicity, and metabolic stability, thereby modulating its biological activity. This technical guide aims to provide a comprehensive overview of the available physicochemical properties of **5-Chloroisochroman**. However, a thorough search of scientific literature and chemical databases reveals a significant lack of experimentally determined data for this specific compound.

Physicochemical Properties

Despite the confirmed existence of **5-Chloroisochroman**, detailed experimental characterization of its core physicochemical properties is not readily available in the public domain. The following table summarizes the current status of available data.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO	
Molecular Weight	168.62 g/mol	
CAS Registry Number	182949-88-8	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

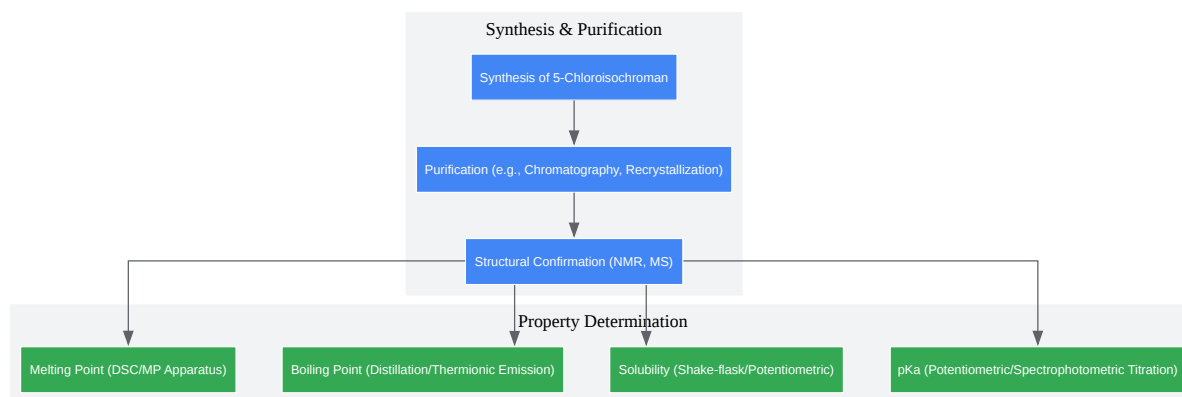
It is crucial to note that some public databases may contain information for a similarly named but structurally distinct compound, 5-Chloroisoquinoline. Researchers should exercise caution to avoid confusing these two entities.

Experimental Protocols

The absence of published experimental data for **5-Chloroisochroman** means that detailed, validated protocols for the determination of its physicochemical properties are not available. However, established methodologies for characterizing similar small molecules can be applied.

General Workflow for Physicochemical Property Determination

The following diagram outlines a general experimental workflow for the determination of key physicochemical properties of a novel compound like **5-Chloroisochroman**.



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Fig. 1: General experimental workflow for physicochemical characterization.

Signaling Pathways and Biological Activity

Currently, there is no specific information in the scientific literature detailing the biological activity or associated signaling pathways of **5-Chloroisochroman**. Research into the biological effects of isochroman derivatives is ongoing, and future studies may elucidate the role, if any, of this particular compound.

Conclusion

The physicochemical properties of **5-Chloroisochroman** remain largely uncharacterized in publicly accessible scientific literature. While its existence is confirmed by its CAS registry number, essential data such as melting point, boiling point, solubility, and pKa have not been experimentally determined or reported. Similarly, information regarding its biological activity and related signaling pathways is absent. This knowledge gap presents an opportunity for further

research to synthesize, characterize, and evaluate the pharmacological potential of **5-Chloroisochroman**. The general experimental protocols outlined in this guide can serve as a foundational approach for such an investigation.

- To cite this document: BenchChem. [5-Chloroisochroman: A Review of Available Physicochemical Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15233173#physicochemical-properties-of-5-chloroisochroman\]](https://www.benchchem.com/product/b15233173#physicochemical-properties-of-5-chloroisochroman)

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